

preparing CSP-TTK21 solution for experimental use

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Compound of Interest

Compound Name: TTK21

Cat. No.: B593835

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Application Notes and Protocols for CSP-TTK21

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Introduction

CSP-**TTK21** is a novel compound designed for neuroscience research, demonstrating significant potential in preclinical studies for its neuroprotective and neuroregenerative properties. It is a small-molecule activator of the CREB-binding protein (CBP) and p300 histone acetyltransferases (HATs).[1][2][3] To overcome the blood-brain barrier, **TTK21** is conjugated to glucose-based carbon nanospheres (CSP), enabling efficient delivery to the central nervous system.[1][2][4] This document provides detailed application notes and experimental protocols for the use of CSP-**TTK21** in a research setting.

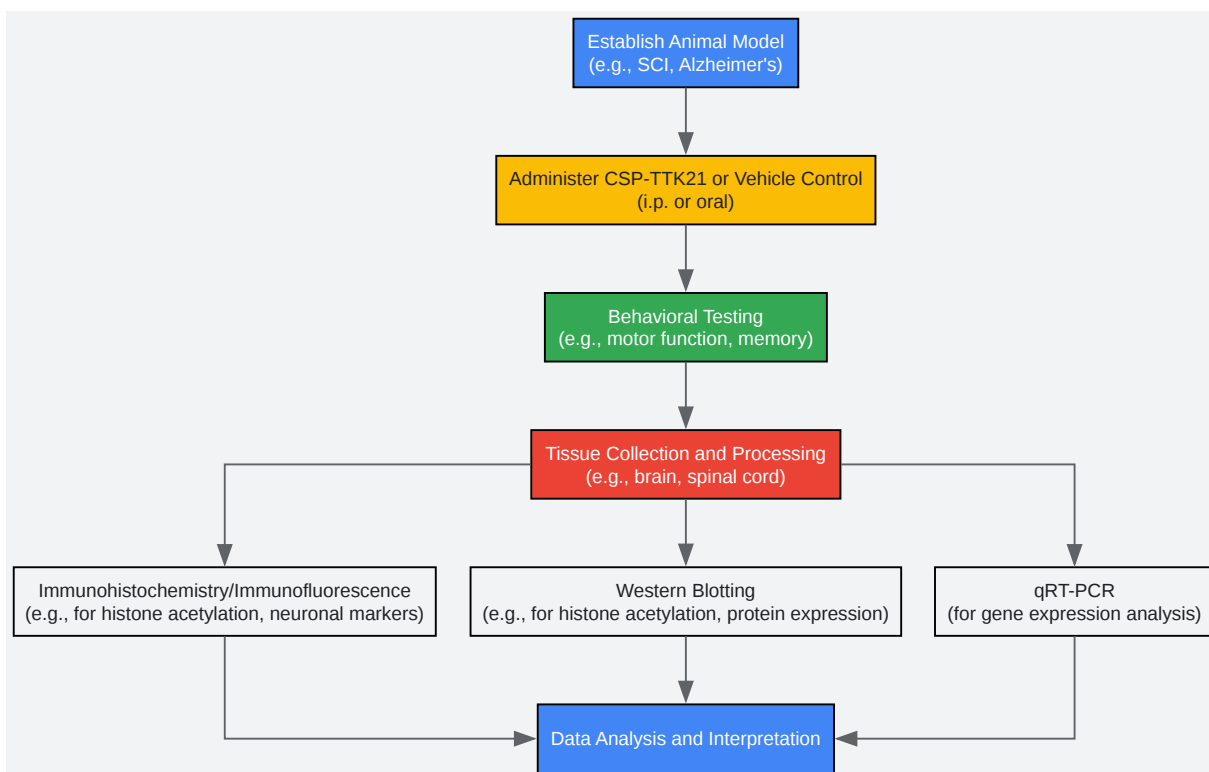
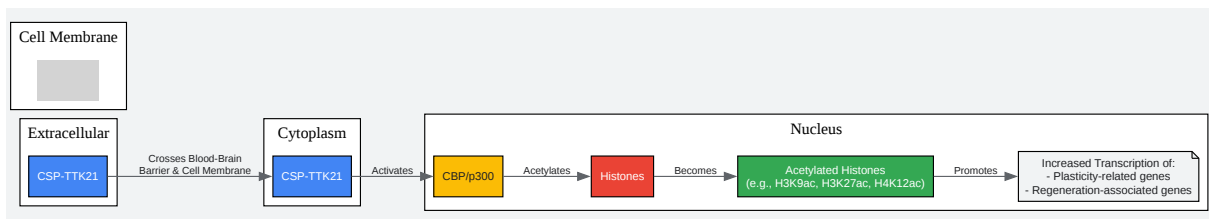
Mechanism of Action

CSP-**TTK21** functions by activating the catalytic activity of CBP and p300, two crucial histone acetyltransferases that play a pivotal role in regulating gene expression related to synaptic plasticity, memory formation, and neuronal survival.[3][5] By promoting histone acetylation, specifically on histone H3 and H4, CSP-**TTK21** enhances the transcription of genes associated

with neuronal health and regeneration.[1][4] This epigenetic modulation has been shown to ameliorate deficits in models of neurodegenerative diseases and spinal cord injury.[1][5][6]

Signaling Pathway

The proposed signaling pathway for CSP-**TTK21** involves its entry into neuronal cells, followed by the activation of CBP/p300. This leads to increased histone acetylation at the promoter regions of target genes, resulting in a more open chromatin structure and enhanced transcription of plasticity-related and regeneration-associated genes.



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